

Application Notes and Protocols: Extraction of Methyl 6-acetoxyangolensate from *Khaya senegalensis*

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Compound of Interest

Compound Name: *Methyl 6-acetoxyangolensate*

Cat. No.: *B1181511*

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Introduction

Methyl 6-acetoxyangolensate is a naturally occurring limonoid that has demonstrated potential as an antimalarial agent. This compound is primarily isolated from various parts of the African mahogany tree, *Khaya senegalensis* (Desr.) A. Juss., a plant belonging to the Meliaceae family. Limonoids from *Khaya* species are known for a range of biological activities, including anti-inflammatory, antimicrobial, and insecticidal properties.^{[1][2]} This document provides a detailed protocol for the extraction and purification of **Methyl 6-acetoxyangolensate** from the stem bark of *Khaya senegalensis*, along with relevant data and diagrams to guide researchers in its isolation and further investigation.

Data Presentation

Table 1: General Extraction Parameters for Limonoids from *Khaya senegalensis*

Parameter	Description	Reference
Plant Material	Stem bark, seeds, leaves, timber, root bark	[3]
Initial Extraction Solvents	Methanol, Ethanol, Light Petroleum, Hexane	[3][4]
Extraction Method	Maceration, Soxhlet extraction	[4]
Purification Technique	Solvent Partitioning, Column Chromatography (Silica Gel)	[1][5]

Table 2: Reported Bioactivity of *Khaya senegalensis* Extracts and Limonoids

Extract/Compound	Biological Activity	Target/Assay	IC ₅₀ /Activity	Reference
Methanolic Stem Bark Extract	Antimalarial	Plasmodium falciparum (in vitro)	81% inhibition at 500 µg/mL	[4]
Limonoid Mixture	Antimalarial	P. falciparum (multidrug-resistant Dd2 strain)	IC ₅₀ = 2.93 - 50.97 µg/mL	[1][6]
Limonoid Mixture	Antileishmanial	Leishmania donovani	IC ₅₀ = 6.43 - 81.73 µg/mL	[1]
Gedunin (a related limonoid)	Antimalarial	P. falciparum (W2-strain)	IC ₅₀ = 0.17 µM	[2]

Experimental Protocols

Protocol 1: Extraction and Isolation of Limonoids from *Khaya senegalensis* Stem Bark

This protocol is a comprehensive methodology synthesized from multiple sources describing the extraction of limonoids from *Khaya senegalensis*.

1. Plant Material Collection and Preparation:

- Collect fresh stem bark of *Khaya senegalensis*.
- Air-dry the bark in a well-ventilated area, protected from direct sunlight, until brittle.
- Grind the dried bark into a coarse powder using a mechanical grinder.

2. Extraction:

- Macerate the powdered stem bark (e.g., 1 kg) with 95% ethanol (e.g., 5 L) at room temperature for 72 hours with occasional stirring.
- Filter the extract through a fine-mesh cloth or filter paper.
- Repeat the maceration process two more times with fresh solvent to ensure exhaustive extraction.
- Combine the filtrates and concentrate under reduced pressure using a rotary evaporator at a temperature not exceeding 45°C to obtain the crude ethanol extract.

3. Solvent Partitioning:

- Suspend the crude ethanol extract in a mixture of methanol and water (9:1 v/v).
- Perform liquid-liquid partitioning successively with n-hexane, and ethyl acetate.
- Collect the ethyl acetate fraction, which is typically rich in limonoids.
- Dry the ethyl acetate fraction over anhydrous sodium sulfate and concentrate it in vacuo to yield the crude limonoid-rich fraction.

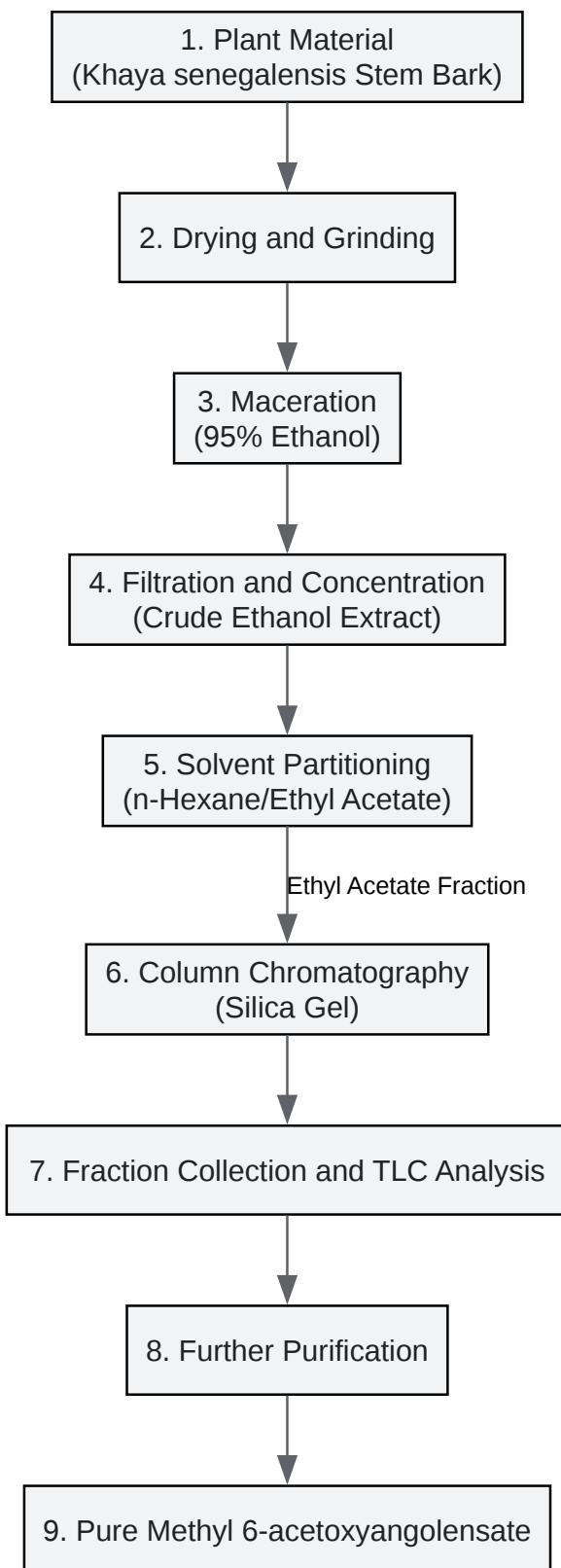
4. Chromatographic Purification:

- Subject the crude limonoid-rich fraction to column chromatography on silica gel (60-120 mesh).
- Elute the column with a gradient of n-hexane and ethyl acetate, starting with 100% n-hexane and gradually increasing the polarity by adding ethyl acetate (e.g., 95:5, 90:10, 85:15, and so on, up to 100% ethyl acetate).
- Collect fractions of a suitable volume (e.g., 50 mL) and monitor the separation by Thin Layer Chromatography (TLC) using an appropriate solvent system (e.g., n-hexane:ethyl acetate 7:3) and visualizing with UV light and/or by spraying with a suitable reagent (e.g., vanillin-sulfuric acid) followed by heating.
- Pool the fractions containing compounds with similar TLC profiles.
- Subject the fractions containing the target compound, **Methyl 6-acetoxyangolensate**, to further purification by repeated column chromatography, potentially using a finer grade of silica gel and a more refined solvent system, until a pure compound is obtained.

5. Characterization:

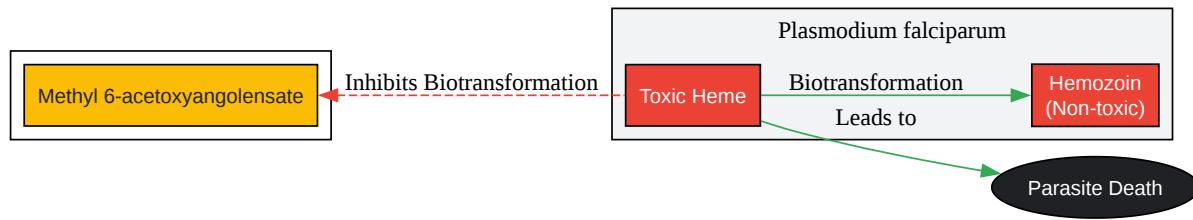
- Confirm the identity and purity of the isolated **Methyl 6-acetoxyangolensate** using spectroscopic techniques such as Nuclear Magnetic Resonance ($^1\text{H-NMR}$, $^{13}\text{C-NMR}$), Mass Spectrometry (MS), and comparison with literature data.

Mandatory Visualization



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Caption: Workflow for the extraction and isolation of **Methyl 6-acetoxyangolensate**.

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Caption: Postulated antimalarial mechanism of action for limonoids.

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